Technical Guide: 5-(tert-Butyl)-2-chloro-3-nitropyridine

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Compound of Interest	
Compound Name:	*5-(tert-Butyl)-2-chloro-3-nitropyridine*
CAS No.:	*294852-28-1*
Cat. No.:	*B1291654*

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Scaffold Architecture, Synthetic Protocols, and Medicinal Utility

Executive Summary

This guide details the physicochemical properties, synthetic pathways, and reactivity profile of **5-(tert-Butyl)-2-chloro-3-nitropyridine**. As a highly functionalized heterocyclic intermediate, this molecule represents a "privileged scaffold" in drug discovery. The 2-chloro-3-nitro substitution pattern renders the pyridine ring highly electrophilic, facilitating rapid nucleophilic aromatic substitution (

), while the 5-tert-butyl group provides critical lipophilic bulk to enhance metabolic stability and receptor occupancy.

Part 1: Structural Identity & Informatics[1]

The core identity of the molecule relies on the precise arrangement of the electron-withdrawing nitro group ortho to the chlorine leaving group, balanced by the electron-donating alkyl group at the meta-position relative to the nitro group.

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Chemical Identifiers[1][2][3][4][5][6][7][8]

Identifier Type	Value
SMILES (Canonical)	CC(C)(C)c1cncc(Cl)c1=O
IUPAC Name	5-(tert-Butyl)-2-chloro-3-nitropyridine
Molecular Formula	
Molecular Weight	214.65 g/mol

Physicochemical Profile (Calculated)

Property	Value	Significance
cLogP	~2.8 - 3.1	Indicates moderate lipophilicity; the tert-butyl group adds ~1.2 log units compared to the H-analog, improving membrane permeability.
TPSA	~58 Å²	Favorable for oral bioavailability (Rule of 5 compliant).
H-Bond Donors	0	No donors; acts purely as an acceptor until derivatized.
Rotatable Bonds	1	The C-C bond connecting the t-butyl group allows minimal conformational entropy penalty upon binding.

Part 2: Synthetic Architecture

The synthesis of **5-(tert-Butyl)-2-chloro-3-nitropyridine** is non-trivial due to the deactivating nature of the pyridine ring. Direct nitration of 2-chloro-5-tert-butylpyridine is often low-yielding. The authoritative route utilizes a 2-aminopyridine precursor, leveraging the amino group's strong directing effect to install the nitro group, followed by a Sandmeyer-type transformation.

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Reaction Pathway Diagram

The following Graphviz diagram illustrates the retrosynthetic logic and forward synthesis.

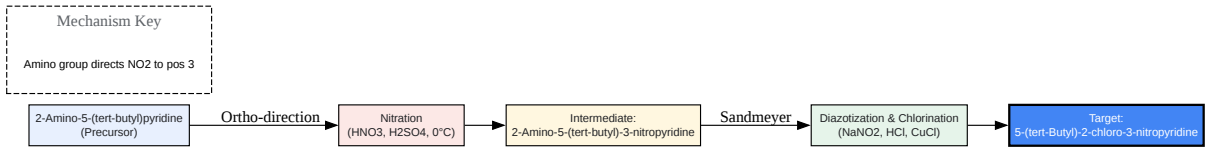

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Figure 1: Step-wise synthesis from the commercially available 2-amino-5-(tert-butyl)pyridine precursor.[1]

Detailed Experimental Protocol

Step 1: Regioselective Nitration

Objective: Install the nitro group at position 3 (ortho to the amino group).

- Reagents: 2-Amino-5-(tert-butyl)pyridine (1.0 eq),

  (conc.),

  (fuming).
- Procedure:
  - Dissolve the starting amine in concentrated

    at 0°C. The protonated amine is deactivated, but the free base in equilibrium directs ortho.
  - Add fuming

    dropwise, maintaining internal temperature <10°C.
  - Allow to warm to RT and stir for 2 hours.

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- Quench: Pour onto crushed ice and neutralize with

  to pH 8.

- Isolation: Filter the yellow precipitate (2-amino-5-(tert-butyl)-3-nitropyridine).

Step 2: Diazotization-Chlorination (Sandmeyer)

Objective: Convert the C2-amino group to a C2-chloro group.

- Reagents: Intermediate from Step 1,

  ,

  (6M),

  (optional catalyst).

- Procedure:

  - Suspend the nitro-amine in 6M

    and cool to -5°C.

  - Add aqueous

    (1.2 eq) dropwise. The solution will clarify as the diazonium salt forms. Caution: Evolution of

    gas.

  - Stir for 30 mins at 0°C.

  - Add

    (0.1 eq) dissolved in conc.

    (or simply warm the high-concentration HCl solution if Cu-free conditions are desired, though CuCl improves yield).

  - Heat to 60°C for 1 hour to drive nitrogen displacement.

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- Workup: Extract with Ethyl Acetate, wash with brine, dry over

  , and concentrate.

Part 3: Reactivity Profile & Applications

The 2-chloro-3-nitropyridine core is a "spring-loaded" electrophile. The chlorine atom is activated for Nucleophilic Aromatic Substitution (

) by two factors:

- Ring Nitrogen: Inductive withdrawal.
- 3-Nitro Group: Strong resonance withdrawal ortho to the leaving group.

Functionalization Workflow

This scaffold is primarily used to build fused bicyclic systems (e.g., imidazopyridines) or highly substituted kinase inhibitors.

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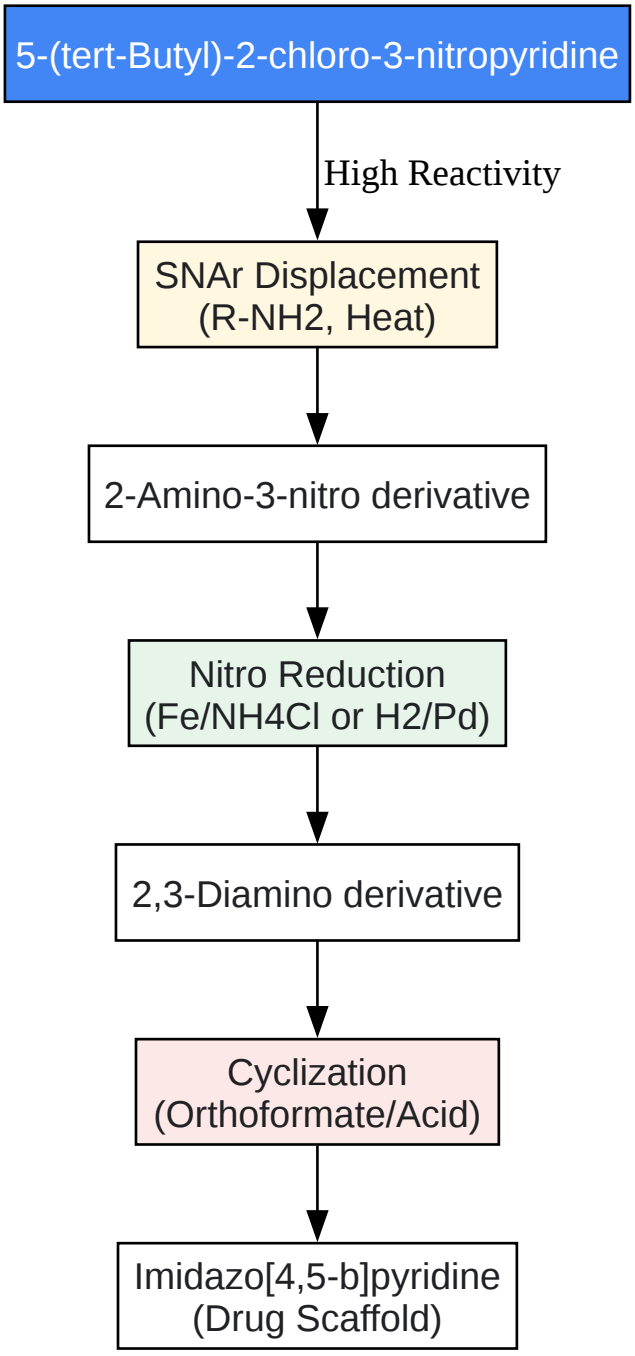

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Figure 2: The standard medicinal chemistry workflow converting the core scaffold into fused heterocycles.

The "tert-Butyl Effect" in Medicinal Chemistry

Why include the tert-butyl group at position 5?

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- Metabolic Blocking: Position 5 on the pyridine ring is electronically susceptible to oxidation (P450 metabolism). The bulky tert-butyl group blocks this site, extending the half-life (

) of the drug.[2]

- Hydrophobic Packing: The group acts as a "grease ball," filling hydrophobic pockets (e.g., the ATP-binding gatekeeper region in kinases) to increase binding affinity.

Part 4: Safety & Handling

- Energetic Hazards: While the tert-butyl group adds stability, low molecular weight nitro-pyridines can be energetic. Avoid heating the dry solid of the diazonium intermediate.

- Skin Sensitization: 2-Chloropyridines are potent skin irritants and potential sensitizers. All handling should occur in a fume hood with nitrile gloves.

- Waste: Aqueous waste from Step 2 contains copper (if used) and acidic nitrates; dispose of as hazardous heavy metal/acidic waste.

References

- Sigma-Aldrich.5-Bromo-2-chloro-3-nitropyridine Product Specification. (Used as a homolog reference for synthesis and handling). Link

- PubChem.5-Chloro-2-nitropyridine Compound Summary. National Library of Medicine. (Reactivity data extrapolation). Link

- BenchChem.The Tert-Butyl Group: An In-depth Technical Guide to its Steric Hindrance Effects. (Source for metabolic stability claims). Link

- ChemicalBook.Synthesis of 2-chloro-3-nitro-5-bromopyridine. (Protocol adaptation source). Link

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